

An In-depth Technical Guide on the Physicochemical Properties of 3-Benzyloxyaniline

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Compound of Interest

Compound Name: 3-Benzyloxyaniline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **3-Benzyloxyaniline**, a versatile intermediate compound used in the synthesis of pharmaceuticals, dyes, and other advanced materials.^[1] This document outlines the key physical properties, detailed experimental protocols for their determination, and a visual representation of the experimental workflow.

Core Physicochemical Properties

3-Benzyloxyaniline, also known as 3-(phenylmethoxy)benzenamine, is a light brown crystalline powder.^{[2][3]} Its core physical and chemical identifiers are summarized in the table below for easy reference.

Property	Value	Source(s)
Melting Point	61-69 °C	[2]
62-66 °C	[3]	
63-67 °C (lit.)	[4][5][6][7]	
Boiling Point	170 °C (at 3 Torr)	[7]
Molecular Formula	C ₁₃ H ₁₃ NO	[2][3]
Molecular Weight	199.25 g/mol	[2][4][5]
CAS Number	1484-26-0	[3][4][5]
Appearance	Light brown powder / Beige to tan powder	[2][3]

Experimental Protocols for Determination of Physical Constants

Accurate determination of melting and boiling points is crucial for verifying the purity and identity of a compound.[8] The following sections detail the standard methodologies for these measurements.

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state.[8][9] For pure compounds, this occurs over a narrow range, typically 0.5-1.0°C.[3] The presence of impurities generally causes a depression and broadening of the melting point range.[3][10] The capillary method is a standard and widely used technique for this determination.[8][11]

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[3]
- Glass capillary tubes (sealed at one end)[3]
- Thermometer (calibrated)

- Sample of **3-Benzylloxylaniline** (finely powdered)
- Mortar and pestle (optional, for powdering the sample)
- Heating bath fluid (e.g., mineral oil, for Thiele tube method)

Procedure:

- Sample Preparation: Ensure the **3-Benzylloxylaniline** sample is completely dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.[\[11\]](#)
- Packing the Capillary Tube: Press the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube. Invert the tube and tap it gently on a hard surface to pack the sample down into the sealed end. The packed sample height should be approximately 1-2 mm.[\[10\]](#)
- Apparatus Setup:
 - Mel-Temp Apparatus: Insert the packed capillary tube into one of the sample slots. Place a calibrated thermometer in the designated holder.[\[3\]](#)
 - Thiele Tube: Attach the capillary tube to a thermometer using a small rubber band or thread, aligning the sample with the thermometer bulb. Insert this assembly into the Thiele tube containing a heating fluid, ensuring the sample is immersed.[\[12\]](#)
- Heating and Observation:
 - Begin heating the apparatus. For an unknown sample, a rapid initial heating can be performed to find an approximate melting point.[\[3\]](#)
 - For an accurate measurement, allow the apparatus to cool and then begin heating again at a slow, controlled rate (approximately 1-2°C per minute) as the temperature approaches the expected melting point.[\[3\]](#)[\[13\]](#)
- Data Recording: Record two temperatures:
 - T₁: The temperature at which the first droplet of liquid appears.

- T₂: The temperature at which the last crystal of the solid completely melts.
- The melting point is reported as the range T₁ - T₂.^[3]
- Post-Measurement: Turn off the apparatus and allow it to cool. Dispose of the used capillary tube in a designated glass waste container. For repeated measurements, always use a fresh sample and a new capillary tube.^[4]

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[8] The Thiele tube method is a convenient technique for determining the boiling point of small quantities of a liquid.^[12] Since **3-Benzylloxyaniline** is a solid at room temperature, it must first be melted to perform this measurement.

Apparatus and Materials:

- Thiele tube^[12]
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Sample of **3-Benzylloxyaniline**
- Heating source (e.g., Bunsen burner)
- Heating bath fluid (e.g., high-boiling mineral oil)
- Rubber band or thread

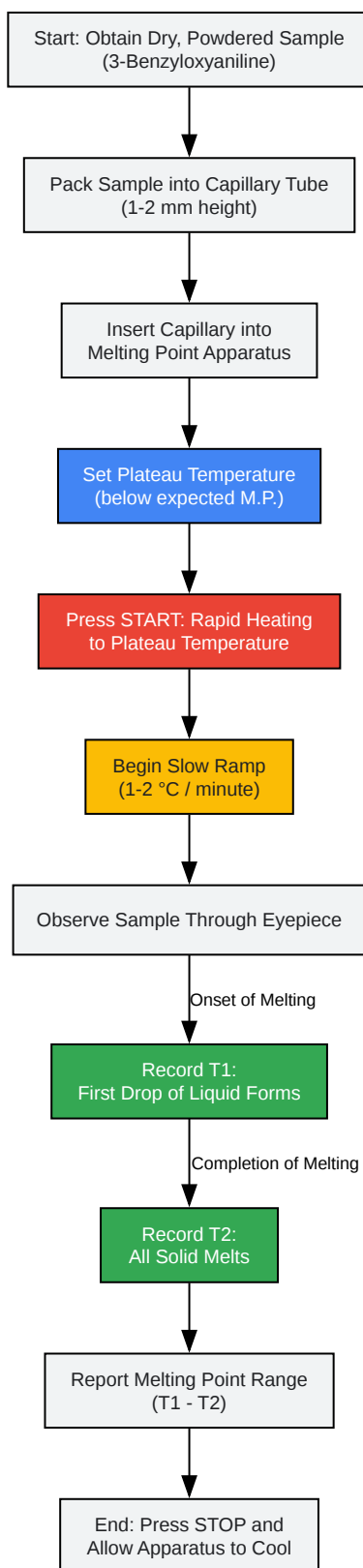
Procedure:

- Sample Preparation: Place a small amount (less than 0.5 mL) of **3-Benzylloxyaniline** into the small test tube and gently heat it until it melts.
- Capillary Inversion: Place the capillary tube into the small test tube with its open end down.

- **Apparatus Assembly:** Attach the small test tube to the thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.
- **Heating:** Insert the assembly into the Thiele tube, ensuring the heating oil level is above the sample. Gently heat the side arm of the Thiele tube.[\[12\]](#)
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. Continue heating until a continuous and vigorous stream of bubbles emerges from the capillary tip.[\[12\]](#)
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The bubbling will slow down and stop. The moment the liquid is drawn back into the capillary tube, the vapor pressure inside the capillary equals the external pressure. The temperature at this exact moment is the boiling point of the substance.[\[12\]](#)
- **Data Recording:** Record the temperature and the ambient barometric pressure, as boiling point is pressure-dependent.

Mandatory Visualizations

The following diagram illustrates the standard workflow for determining the melting point of a solid organic compound using a modern melting point apparatus.



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Caption: Experimental workflow for melting point determination.

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